

# pivaloyl cyanide vs pivaloyl chloride reactivity

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## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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## Chemical Profile & Reactivity Comparison

The table below summarizes the key characteristics and known reactivity data for both compounds.

Feature	Pivaloyl Chloride	Pivaloyl Cyanide
CAS Number	3282-30-2 [1]	Information not available in search results
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO [2] [1]	C <sub>6</sub> H <sub>9</sub> NO (from patent data) [3]
Structure	(CH <sub>3</sub> ) <sub>3</sub> CC(O)Cl	(CH <sub>3</sub> ) <sub>3</sub> CC(O)CN
Key Functional Group	Acyl Chloride	Acyl Cyanide
Leaving Group	Chloride (Cl <sup>-</sup> )	Cyanide (CN <sup>-</sup> )
Common Reactivity	Acylation of alcohols (esters), amines (amides); reacts violently with water (hydrolysis) [2] [1].	Acts as an acylating agent, likely less reactive than acid chlorides [3].

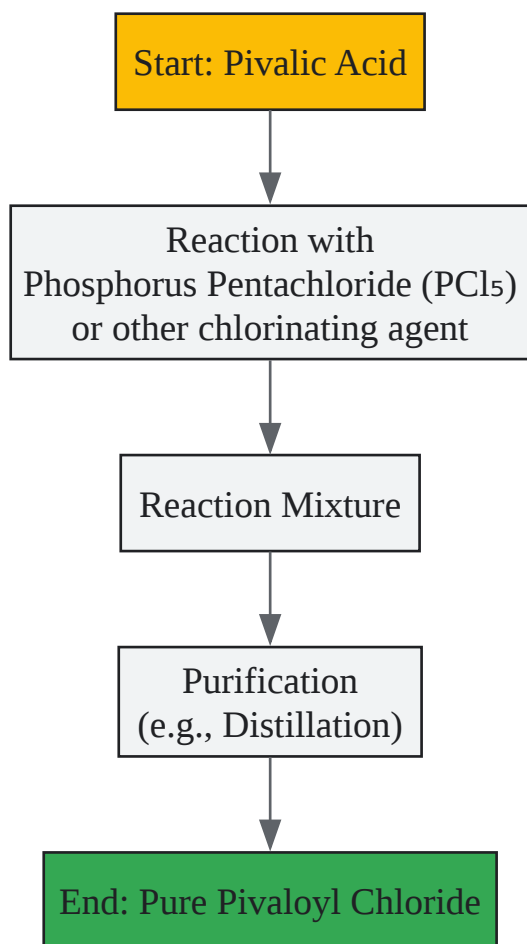
Feature	Pivaloyl Chloride	Pivaloyl Cyanide
<b>Key Application</b>	Introducing the pivaloyl (Piv) group as a protective group for alcohols [4]; synthesis of pharmaceuticals and agrochemicals [2] [5].	Used in the synthesis of carboxylic acid derivatives, potentially for aryl and aliphatic groups [3].

## Synthesis and Experimental Protocols

The search results provide some insight into how these compounds are synthesized, which indirectly informs their reactivity.

### Synthesis of Pivaloyl Chloride

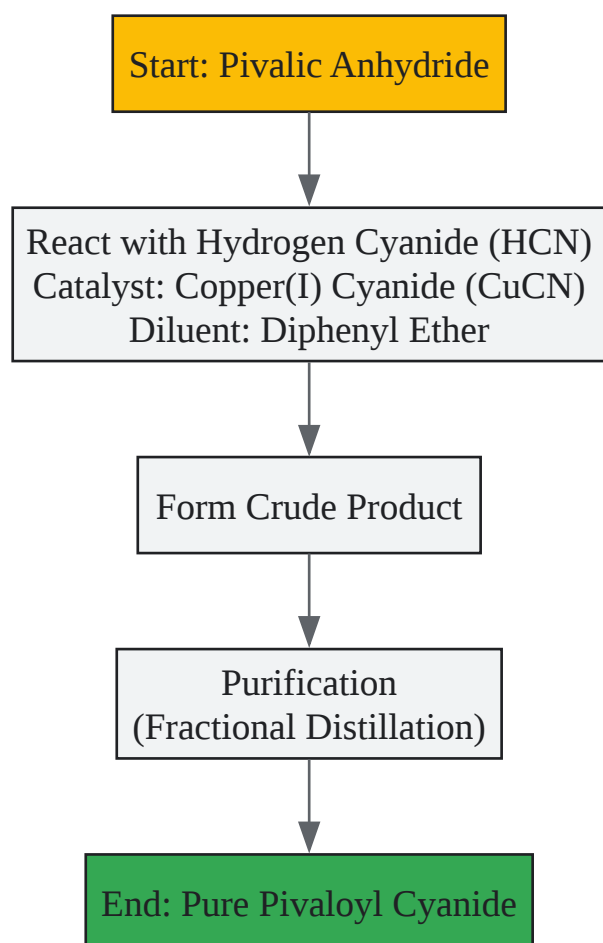
Pivaloyl chloride is commercially significant and is typically produced on a large scale. A common laboratory method involves reacting the parent acid with a chlorinating agent [2]. The workflow below outlines a general synthesis protocol.



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## Synthesis of Pivaloyl Cyanide

A patent describes the preparation of **pivaloyl cyanide**, which involves a Lewis acid-catalyzed reaction. The provided workflow details this specific experimental protocol [3].



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- **Key Reaction Notes:** This synthesis is performed at the boiling temperature of the reaction mixture. The catalyst can be a copper(I) salt or a salt of another metal like an alkali or alkaline earth metal [3].

## Key Limitations of Available Data

- **No Direct Comparative Data:** The search results do not contain side-by-side experimental studies comparing reaction rates, yields, or selectivity between pivaloyl chloride and **pivaloyl cyanide**.
- **Limited Data on Pivaloyl Cyanide:** Information on **pivaloyl cyanide** is scarce and comes primarily from a single patent source [3], whereas data on the widely used pivaloyl chloride is more readily available [2] [5] [4].
- **Lack of Quantitative Metrics:** The available information does not provide quantitative data crucial for a research guide, such as kinetic parameters, functional group tolerance, or direct comparisons of yields in identical reactions.

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## References

1. | CAS#:3282-30-2 | Chemsrvc Pivaloyl chloride [chemsrc.com]
2. - Wikipedia Pivaloyl chloride [en.wikipedia.org]
3. CA1165778A - Process for the preparation of pivaloyl cyanide [patents.google.com]
4. Pivalic acid - Wikipedia [en.wikipedia.org]
5. Pivaloyl Chloride in the Real World: 5 Uses You'll Actually ... [linkedin.com]

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